

1,3-Diethylbenzene: A Comprehensive Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: 1,3-Diethylbenzene

Cat. No.: B091504

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical information on the safe handling, storage, and disposal of **1,3-diethylbenzene**. The following sections detail its chemical and physical properties, associated hazards, necessary precautions, and emergency procedures to ensure a safe laboratory and research environment.

Chemical and Physical Properties

1,3-Diethylbenzene is a colorless liquid with a characteristic aromatic odor.^[1] It is miscible with common organic solvents like ethanol, benzene, and acetone but immiscible with water.^[2] A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **1,3-Diethylbenzene**

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₄	[3][4]
Molecular Weight	134.22 g/mol	[4][5]
CAS Number	141-93-5	[3][4]
Appearance	Colorless liquid	[3]
Odor	Aromatic	[1]
Melting Point	-83.9 °C	[4][6]
Boiling Point	181.1 °C	[4][6]
Density	0.864 g/mL at 20 °C	[2][6]
Flash Point	56 °C	[4]
Autoignition Temperature	430 °C (806 °F)	[4]
Solubility	Miscible with ethanol, ethyl ether, acetone. Immiscible with water.	[2][4]
Vapor Pressure	1.33 mmHg at 25 °C	[4]
log K _{ow} (Octanol/Water Partition Coefficient)	4.44	[4][5]

Hazard Identification and Classification

1,3-Diethylbenzene is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and vapor.[3] Inhalation may cause respiratory irritation, while skin and eye contact can lead to irritation.[3][7] A significant hazard is its potential to be fatal if swallowed and it enters the airways due to aspiration.[3][7] Furthermore, it is toxic to aquatic life with long-lasting effects.[3]

Table 2: GHS Hazard Classification for **1,3-Diethylbenzene**

Hazard Class	Category	Hazard Statement	Reference(s)
Flammable Liquids	3	H226: Flammable liquid and vapour	[1] [7]
Aspiration Hazard	1	H304: May be fatal if swallowed and enters airways	[1] [7]
Skin Irritation	2	H315: Causes skin irritation	[1] [7]
Eye Irritation	2	H319: Causes serious eye irritation	[1] [7]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation	[7]
Hazardous to the Aquatic Environment, Long-term	2	H411: Toxic to aquatic life with long lasting effects	[7]

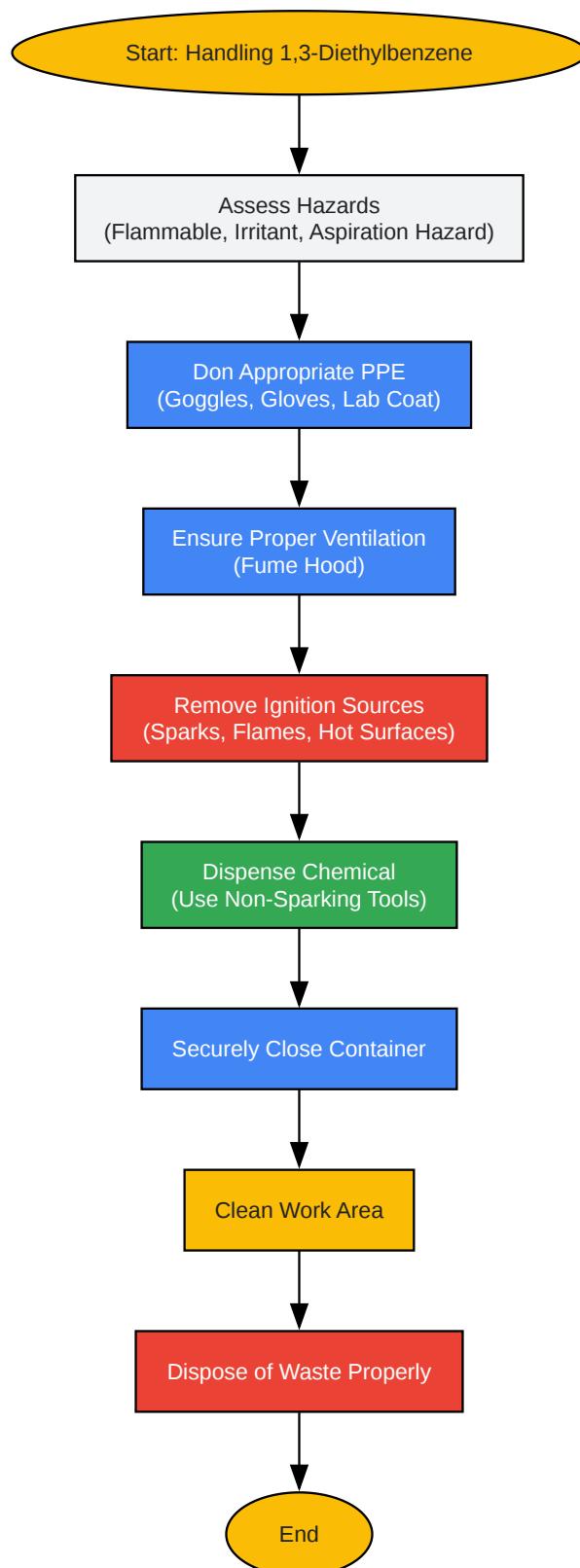
Safe Handling and Storage Protocols

Proper handling and storage procedures are paramount to minimizing the risks associated with **1,3-diethylbenzene**.

Handling

- Ventilation: Handle in a well-ventilated area.[\[1\]](#) Local exhaust ventilation should be used to control vapors.[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear tightly fitting safety goggles with side-shields.[\[1\]](#)[\[7\]](#)
 - Skin Protection: Wear impervious, flame-resistant clothing and chemical-resistant gloves.[\[1\]](#)[\[7\]](#)

- Respiratory Protection: If exposure limits are exceeded, use a full-face respirator.[1]
- Hygiene: Wash hands thoroughly after handling.[9] Do not eat, drink, or smoke in work areas.[9]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[9] Use non-sparking tools and take precautionary measures against static discharge.[1][9]



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Caption: Workflow for Safe Handling of **1,3-Diethylbenzene**.

Storage

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][7]
Keep cool and protect from sunlight.[9]
- Incompatibilities: Store away from incompatible materials such as oxidizing agents.[10]
- Containers: Use approved packaging and ground/bond containers and receiving equipment.
[9]

Emergency Procedures

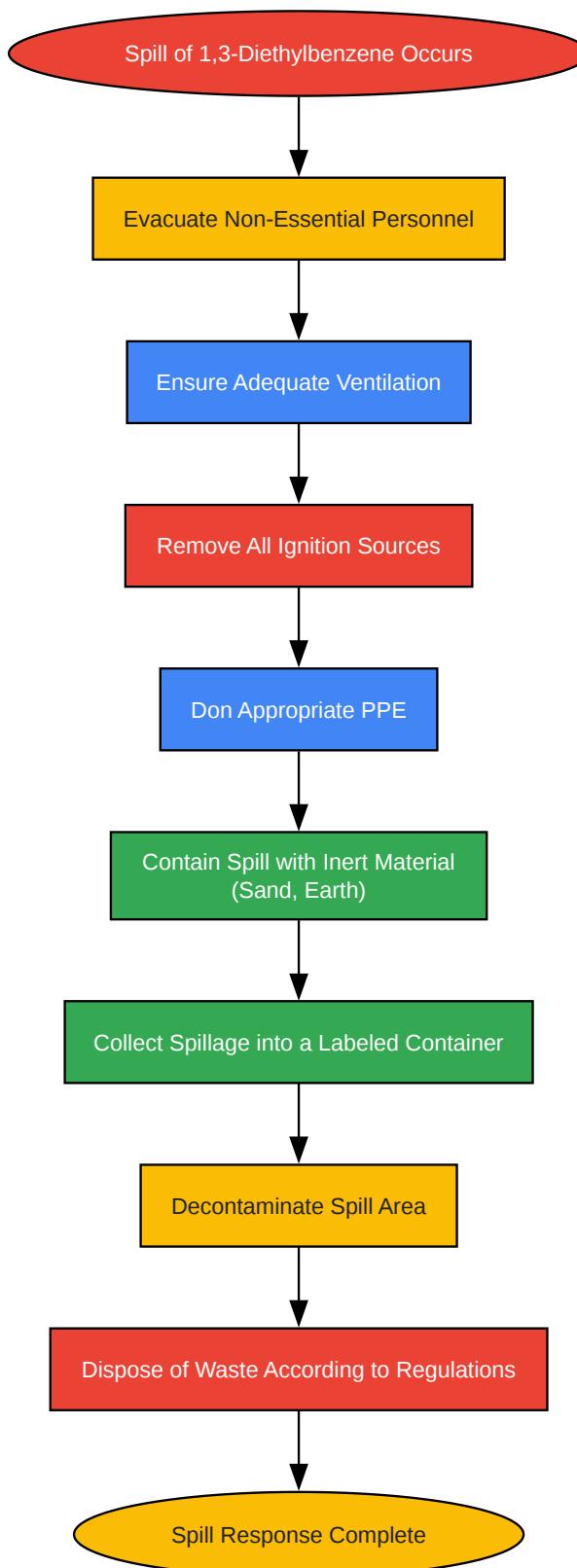
First Aid Measures

Table 3: First Aid Measures for **1,3-Diethylbenzene** Exposure

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	[1]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation persists.	[1][11]
Eye Contact	Rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.	[1][7][11]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[1]

Accidental Release Measures

In the event of a spill, evacuate personnel to a safe area and ensure adequate ventilation.[7] Remove all sources of ignition.[7] Personnel involved in cleanup should wear appropriate personal protective equipment.[7]



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Caption: Spill Response Protocol for **1,3-Diethylbenzene**.

Prevent further leakage if it is safe to do so.[\[7\]](#) Do not let the chemical enter drains.[\[7\]](#) Absorb the spill with an inert material and place it in a suitable container for disposal.[\[11\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide, dry chemical powder, or foam.[\[1\]](#) Water spray can be used to cool containers.[\[11\]](#)
- Specific Hazards: The vapor is heavier than air and may travel to a source of ignition and flash back.[\[9\]](#) Containers may explode when heated.[\[11\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus.[\[1\]](#)[\[7\]](#)

Toxicology and Ecological Information

Toxicological Information

Symptoms of overexposure may include headache, dizziness, tiredness, nausea, and vomiting.[\[11\]](#) It is classified as moderately toxic by ingestion.[\[2\]](#)

Table 4: Acute Toxicity Data for **1,3-Diethylbenzene**

Route	Species	Value	Reference(s)
Oral	Rat	LD50: >5000 mg/kg	[No specific reference found in search results]
Inhalation	Rat	LC50: No data available	[No specific reference found in search results]
Dermal	Rabbit	LD50: >5000 mg/kg	[No specific reference found in search results]

Note: Specific LD50/LC50 values were not consistently available in the initial search results. The provided data is indicative and should be confirmed with more detailed toxicological studies.

Ecological Information

1,3-Diethylbenzene is toxic to aquatic life with long-lasting effects.[3][10] It is not expected to be readily biodegradable and has the potential for bioaccumulation. Due to its low water solubility, it is not likely to be mobile in the environment and spillage is unlikely to penetrate the soil.[3][11]

Disposal Considerations

Waste from **1,3-diethylbenzene** is classified as hazardous.[12] Dispose of contents and containers in accordance with local, regional, and national regulations.[1][7] Do not dispose of it into the environment.[1]

Regulatory Information

1,3-Diethylbenzene is subject to various regulations. Users should consult the relevant safety data sheets and local regulatory bodies for complete and up-to-date information on its classification and labeling.

This guide is intended to provide a comprehensive overview of the safe handling of **1,3-diethylbenzene** for research and development purposes. Always refer to the most current Safety Data Sheet (SDS) provided by the supplier before use and ensure that all personnel are adequately trained in the proper handling and emergency procedures for this chemical.

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